Spectroscopic Data for 1-Bromo-5-iodopentane: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*1-Bromo-5-iodopentane*
CAS No.:	*88962-86-1*
Cat. No.:	*B1282419*

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Introduction

1-Bromo-5-iodopentane ($C_5H_{10}BrI$) is a bifunctional haloalkane of significant interest in synthetic organic chemistry, serving as a versatile building block for the introduction of a five-carbon chain with differential reactivity at its termini. The presence of two different halogen atoms, bromine and iodine, allows for selective nucleophilic substitution reactions, making it a valuable precursor in the synthesis of more complex molecules, including pharmaceuticals and materials.[1] Accurate structural elucidation and purity assessment of **1-bromo-5-iodopentane** are paramount for its effective application. This technical guide provides a comprehensive analysis of the spectroscopic data for this compound, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). As experimentally acquired spectra for this specific compound are not widely available in public databases, this guide will focus on the prediction of these spectra based on established empirical rules, substituent effects of halogens, and data from analogous compounds, coupled with detailed methodologies for experimental data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **1-bromo-5-iodopentane**, both ^{1}H and ^{13}C NMR provide critical information about the carbon skeleton and the electronic environment of the protons and carbons, which are significantly influenced by the attached halogen atoms.

^{1}H NMR Spectroscopy

Theoretical Principles and Predicted Spectrum

The ^{1}H NMR spectrum of **1-bromo-5-iodopentane** is expected to show three distinct signals corresponding to the three sets of chemically non-equivalent methylene ($-CH_2-$) groups. The chemical shift of protons on carbons attached to halogens is shifted downfield due to the electronegativity of the halogen. The deshielding effect of iodine is generally less than that of bromine.[2][3][4][5]

- H-1 ($-CH_2I$): The protons on the carbon bearing the iodine atom are expected to be the most deshielded of the methylene groups not directly attached to bromine, appearing as a triplet.
- H-5 ($-CH_2Br$): The protons on the carbon attached to the bromine atom will be the most deshielded overall and will also appear as a triplet.
- H-2, H-3, H-4 ($-CH_2-$): The protons on the central three carbons will have overlapping signals, likely appearing as a complex multiplet.

The splitting pattern arises from spin-spin coupling with adjacent non-equivalent protons. For the terminal methylene groups, coupling with the adjacent two protons will result in a triplet (n+1 rule, where n=2). The central methylene protons will be coupled to protons on both sides, leading to a more complex splitting pattern. Typical vicinal coupling constants (^{3}JHH) in aliphatic chains are in the range of 6-8 Hz.[6][7][8][9]

Predicted ^{1}H NMR Data

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Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-5	3.40 - 3.50	Triplet (t)	~6.7
H-1	3.20 - 3.30	Triplet (t)	~6.8
H-2, H-4	1.85 - 2.00	Multiplet (m)	-
H-3	1.50 - 1.65	Multiplet (m)	-

Experimental Protocol for ^{1}H NMR Data Acquisition

- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of **1-bromo-5-iodopentane**.
  - Dissolve the sample in ~0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean, dry vial.
  - Transfer the solution to a standard 5 mm NMR tube, ensuring the liquid height is sufficient to cover the detector coils.
  - Cap the NMR tube securely.
- Instrument Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity and resolution.
  - Tune and match the probe for the ^{1}H frequency.
- Data Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum.

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- Typical parameters include a 30-45° pulse angle, a spectral width of ~12-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- Process the acquired Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication) and Fourier transform.
- Phase and baseline correct the spectrum.
- Calibrate the chemical shift scale using the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS).

^{13}C NMR Spectroscopy

Theoretical Principles and Predicted Spectrum

The proton-decoupled ^{13}C NMR spectrum of **1-bromo-5-iodopentane** is expected to display five distinct signals, one for each of the five carbon atoms in the chain. The chemical shifts of the carbons are influenced by the attached halogens.

- C-1 ($-CH_2I$): The carbon attached to iodine will be significantly shifted downfield due to the "heavy atom effect" of iodine, despite iodine being less electronegative than bromine.[10]
- C-5 ($-CH_2Br$): The carbon bonded to bromine will be deshielded due to bromine's electronegativity.
- C-2, C-3, C-4 ($-CH_2-$): The central carbons will appear in the typical alkane region, with their chemical shifts influenced by their proximity to the halogenated ends.

Predicted ^{13}C NMR Data

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Carbon	Predicted Chemical Shift (δ, ppm)
C-5	33.0 - 34.0
C-1	6.0 - 7.0
C-4	32.0 - 33.0
C-2	30.0 - 31.0
C-3	28.0 - 29.0

Experimental Protocol for ^{13}C NMR Data Acquisition

- Sample Preparation:
  - Prepare a more concentrated sample than for ^{1}H NMR, typically 20-50 mg of **1-bromo-5-iodopentane** in 0.6-0.7 mL of deuterated solvent.
- Instrument Setup:
  - Follow the same locking and shimming procedures as for ^{1}H NMR.
  - Tune and match the probe for the ^{13}C frequency.
- Data Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - A larger number of scans will be required compared to ^{1}H NMR due to the low natural abundance of ^{13}C.
  - Process the data similarly to the ^{1}H spectrum, with appropriate phasing and baseline correction.
  - Reference the spectrum using the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

NMR Prediction Workflow

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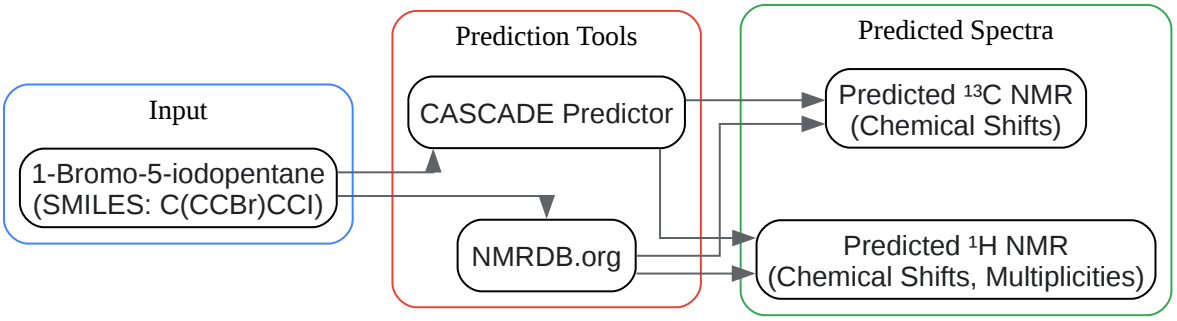

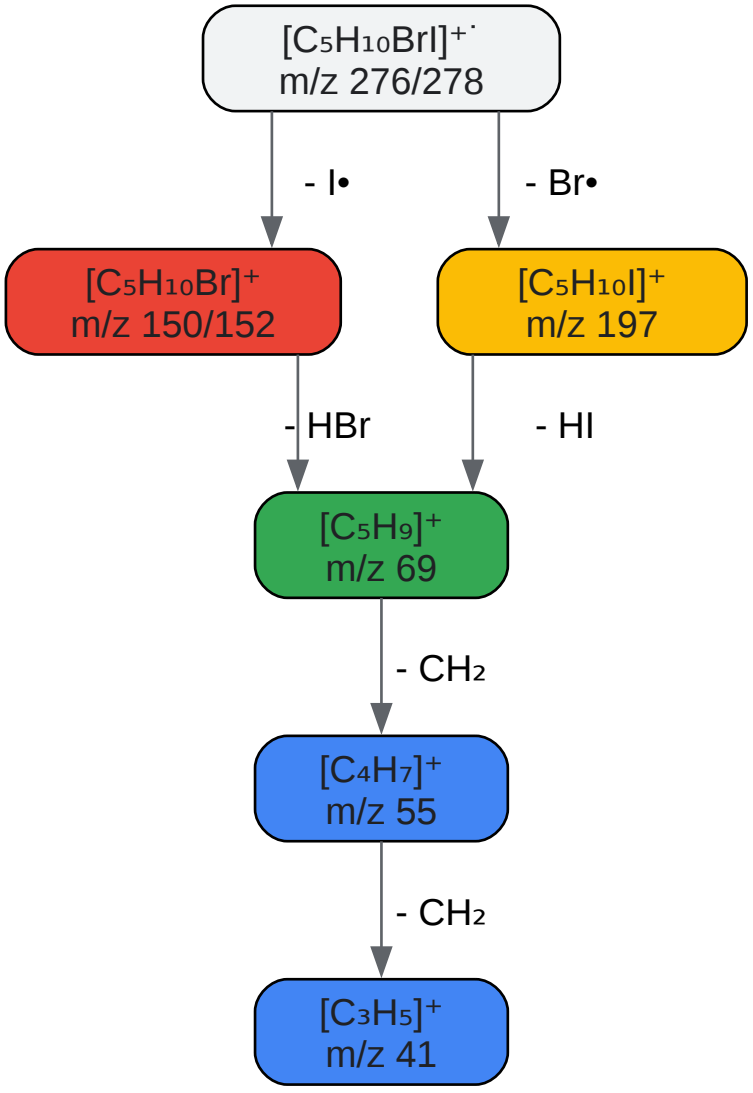

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Caption: Predicted fragmentation pathway for **1-bromo-5-iodopentane** in EI-MS.

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Experimental Protocol for EI-MS Data Acquisition

- Sample Introduction:
  - Introduce a small amount of the liquid sample into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization:
  - The sample is vaporized and enters the ion source.
  - Bombard the gaseous molecules with a beam of electrons, typically at 70 eV, to induce ionization and fragmentation.
- Mass Analysis:
  - Accelerate the resulting ions into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
  - The ions are separated based on their mass-to-charge ratio (m/z).
- Detection:
  - The separated ions are detected, and their abundance is recorded.
  - The resulting data is plotted as a mass spectrum, showing the relative intensity of each ion as a function of its m/z value.

Conclusion

The spectroscopic characterization of **1-bromo-5-iodopentane** is essential for its use in chemical synthesis. While experimental spectra are not readily available, a detailed prediction of its ^{1}H NMR, ^{13}C NMR, IR, and mass spectra can be made based on established chemical principles and data from analogous structures. This guide provides these predicted data, along with the standard experimental protocols for their acquisition, offering a comprehensive resource for researchers and scientists working with this important bifunctional haloalkane. The provided methodologies for data acquisition represent self-validating systems for the confirmation of the predicted spectral features.

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